

Application Notes and Protocols for Labeling Azide-Modified Proteins with DBCO-Biotin

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Compound of Interest

Compound Name: DBCO-NHCO-PEG12-biotin

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Introduction

Protein biotinylation is a fundamental technique for studying protein interactions, localization, and function. The use of bioorthogonal chemistry, specifically the strain-promoted alkyne-azide cycloaddition (SPAAC), offers a highly specific and efficient method for labeling proteins in complex biological systems. This "click chemistry" reaction occurs between a dibenzocyclooctyne (DBCO) group and an azide group, forming a stable triazole linkage without the need for a cytotoxic copper catalyst.^{[1][2][3]} This makes it ideal for applications involving living cells or sensitive protein samples.^{[1][2]}

These application notes provide a detailed protocol for the biotinylation of azide-modified proteins using DBCO-biotin. The azide functionality is assumed to be pre-incorporated into the protein of interest, for example, through metabolic labeling with azide-containing amino acids or by chemical modification. The subsequent reaction with DBCO-biotin enables robust detection, purification, and downstream analysis of the target protein.

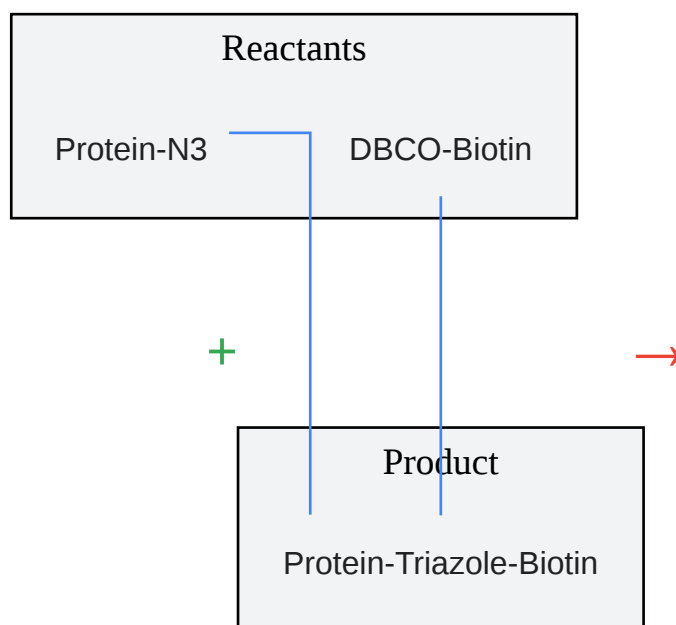
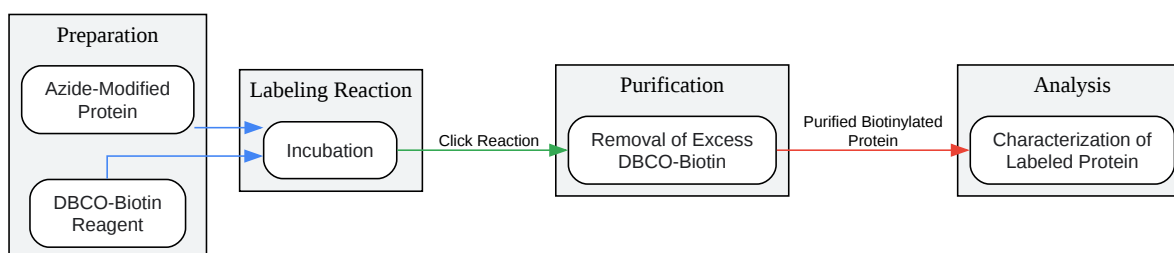
Principle of the Method

The labeling strategy is based on the highly selective and bioorthogonal SPAAC reaction. An azide-modified protein is covalently labeled with a biotin molecule that has been functionalized with a DBCO group. The inherent ring strain of the DBCO molecule allows for a rapid and specific reaction with the azide group under physiological conditions, resulting in a stable

triazole linkage.[1][3] The biotin tag can then be used for affinity purification with streptavidin- or avidin-conjugated resins or for detection using streptavidin-conjugated enzymes or fluorophores.

Experimental Workflow

The overall experimental workflow for labeling an azide-modified protein with DBCO-biotin is depicted below.



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References

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